

Technical Support Center: Enhancing the Stability of Travocort® Cream

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Travocort
CAS No.: 78940-01-9
Cat. No.: B1211496

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to enhancing the stability of **Travocort®** (isoconazole nitrate and diflucortolone valerate) cream under various storage conditions. The information is presented in a question-and-answer format to directly address potential issues encountered during experimental studies.

Frequently Asked Questions (FAQs)

Q1: What are the active pharmaceutical ingredients (APIs) in **Travocort®** cream and their primary roles?

A1: **Travocort®** cream contains two active ingredients:

- Isoconazole nitrate (10 mg/g): An azole antifungal agent effective against a broad spectrum of dermatophytes, yeasts, and molds.[\[1\]](#)[\[2\]](#)
- Diflucortolone valerate (1 mg/g): A potent topical corticosteroid that suppresses inflammatory and allergic skin reactions, alleviating symptoms like itching and redness.[\[1\]](#)[\[2\]](#)

Q2: What is the recommended storage condition for **Travocort®** cream?

A2: The recommended storage temperature for **Travocort®** cream is at or below 25°C or not exceeding 30°C, depending on the regional product labeling.[1][2] It has a shelf life of 36 months under these conditions.[2]

Q3: What are the known degradation pathways for the active ingredients in **Travocort®**?

A3: Based on forced degradation studies, isoconazole nitrate is particularly susceptible to alkaline hydrolysis.[1][3] It is relatively stable under acidic and oxidative stress conditions.[1][3] While specific degradation pathways for diflucortolone valerate in the cream formulation are less detailed in public literature, corticosteroids, in general, can be susceptible to hydrolysis and oxidation. Diflucortolone valerate is known to hydrolyze to its active form, diflucortolone, in the skin.[4][5]

Q4: What are the critical physical stability parameters to monitor for **Travocort®** cream?

A4: For semi-solid formulations like creams, critical physical stability parameters include:

- Appearance: Color, homogeneity, and signs of phase separation.
- Viscosity: Changes in thickness or flow properties.
- pH: Should remain within a range suitable for topical application to avoid skin irritation.
- Particle size distribution of the dispersed phase.
- Phase separation (creaming or coalescence): A common issue in emulsion-based formulations.

Troubleshooting Guides

Chemical Stability Issues

Observed Issue	Potential Cause	Troubleshooting Steps
Rapid degradation of Isoconazole Nitrate	High pH of the formulation: Isoconazole nitrate is known to be unstable under alkaline conditions. [1] [3]	1. Measure the pH of the cream base. 2. Adjust the pH to a slightly acidic to neutral range (typically pH 4.5-6.5 for topical preparations) using appropriate buffering agents. 3. Evaluate the compatibility of the chosen buffer with other excipients.
Emergence of unknown peaks in HPLC chromatogram	Degradation of either API or excipients: Exposure to excessive heat, light, or incompatible excipients can lead to the formation of degradation products.	1. Conduct forced degradation studies (acidic, alkaline, oxidative, photolytic, thermal) on the individual APIs and the full formulation to identify potential degradants. [1] [2] 2. Use a validated stability-indicating HPLC method capable of separating the APIs from their degradation products. [2] 3. Review the composition of the placebo and individual excipients for potential incompatibilities.
Loss of potency of Diflucortolone Valerate	Hydrolysis or oxidation: The ester linkage in diflucortolone valerate can be susceptible to hydrolysis. Oxidative degradation can also occur.	1. Incorporate antioxidants into the formulation. 2. Control the pH to minimize hydrolysis. 3. Package the product in containers that protect from moisture and oxygen.

Physical Stability Issues

Observed Issue	Potential Cause	Troubleshooting Steps
Phase Separation (Creaming/Coalescence)	Inadequate emulsification: Incorrect choice or concentration of emulsifying agents. Inappropriate storage temperature: Freeze-thaw cycles or elevated temperatures can disrupt the emulsion.	1. Optimize the hydrophilic-lipophilic balance (HLB) of the emulsifier system. 2. Increase the viscosity of the continuous phase by adding a suitable thickening agent. 3. Homogenize the cream under controlled conditions to ensure a uniform and small droplet size. 4. Counsel on strict adherence to recommended storage temperatures.
Changes in Viscosity	Alteration in the polymeric structure of gelling agents: Due to temperature fluctuations or pH shifts. Changes in the emulsion structure.	1. Select a robust thickening agent that is less sensitive to temperature and pH changes within the expected range. 2. Ensure proper dispersion of the thickening agent during manufacturing. 3. Monitor the rheological properties of the cream at different stability time points.
Color or Odor Changes	Oxidation of excipients or APIs. Microbial contamination.	1. Incorporate antioxidants and chelating agents. 2. Use packaging that protects from light and air. 3. Ensure the adequacy of the preservative system through microbial challenge testing.

Data Presentation: Illustrative Stability Data for Travocort® Cream

The following tables present illustrative data from a hypothetical 12-month stability study of **Travocort®** cream, based on typical expectations for such a product.

Table 1: Chemical Stability of **Travocort®** Cream under Various ICH Conditions

Storage Condition	Time (Months)	Isoconazole Nitrate Assay (%)	Diflucortolone Valerate Assay (%)	Total Degradation Products (%)
25°C / 60% RH	0	100.2	99.8	<0.1
	3	99.8	99.5	0.1
	6	99.5	99.1	0.2
	9	99.1	98.8	0.3
	12	98.8	98.5	0.4
30°C / 65% RH	0	100.2	99.8	<0.1
	3	99.4	99.0	0.2
	6	98.9	98.5	0.4
	9	98.3	97.9	0.6
	12	97.8	97.4	0.8
40°C / 75% RH	0	100.2	99.8	<0.1
	3	97.5	97.1	0.8
	6	95.2	94.8	1.5

Table 2: Physical Stability of **Travocort®** Cream under Various ICH Conditions

Storage Condition	Time (Months)	Appearance	pH	Viscosity (cP)
25°C / 60% RH	0	White, homogenous cream	5.5	35,000
	3	Conforms	5.5	34,800
	6	Conforms	5.4	34,500
	9	Conforms	5.4	34,300
	12	Conforms	5.3	34,100
30°C / 65% RH	0	White, homogenous cream	5.5	35,000
	3	Conforms	5.4	34,600
	6	Conforms	5.3	34,000
	9	Conforms	5.3	33,500
	12	Conforms	5.2	33,100
40°C / 75% RH	0	White, homogenous cream	5.5	35,000
	3	Conforms	5.2	32,000
	6	Conforms	5.1	29,500

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Simultaneous Determination of Isoconazole Nitrate and Diflucortolone Valerate

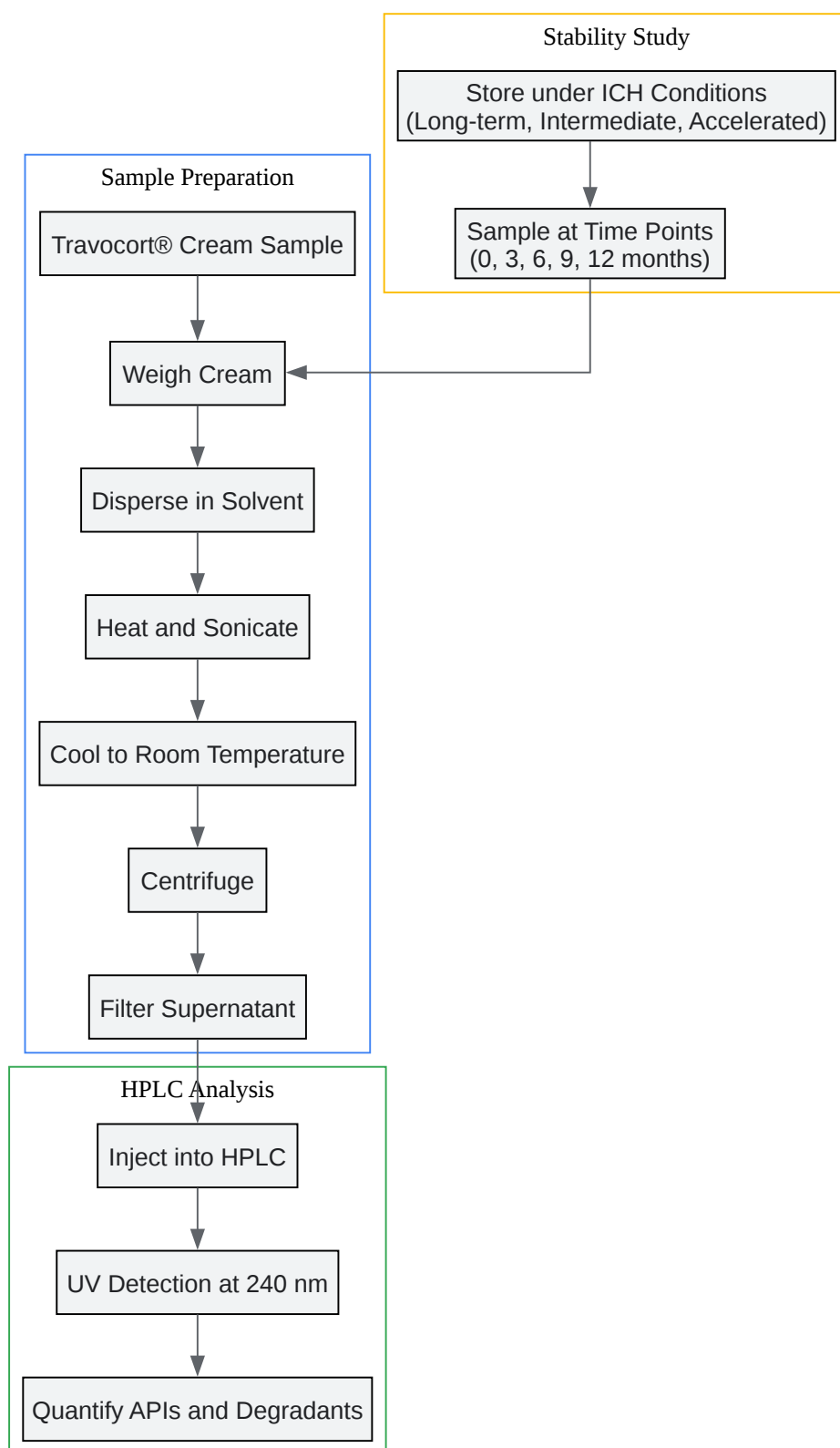
This protocol is based on published methods for the analysis of these two APIs in a cream formulation.[\[2\]](#)

- Objective: To quantify the amount of Isoconazole Nitrate and Diflucortolone Valerate in **Travocort®** cream and to separate them from potential degradation products.
- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Chromatographic Conditions:
 - Column: C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase: A mixture of a phosphate buffer and an organic solvent like methanol or acetonitrile. A common ratio is 27:73 (v/v) of sodium dihydrogen phosphate buffer and methanol.[\[2\]](#)
 - Flow Rate: 1.5 mL/min.[\[2\]](#)
 - Detection Wavelength: 240 nm.[\[2\]](#)
 - Injection Volume: 20 µL.
- Sample Preparation:
 - Accurately weigh a quantity of cream equivalent to 10 mg of isoconazole nitrate and 1 mg of diflucortolone valerate.
 - Disperse the cream in a suitable solvent mixture (e.g., methanol:water 70:30 v/v) with the aid of heating and sonication to ensure complete extraction of the APIs.
 - Allow the solution to cool to room temperature and centrifuge to separate the excipients.
 - Filter the supernatant through a 0.45 µm filter before injection into the HPLC system.
- Validation Parameters: The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

Protocol 2: Forced Degradation Study

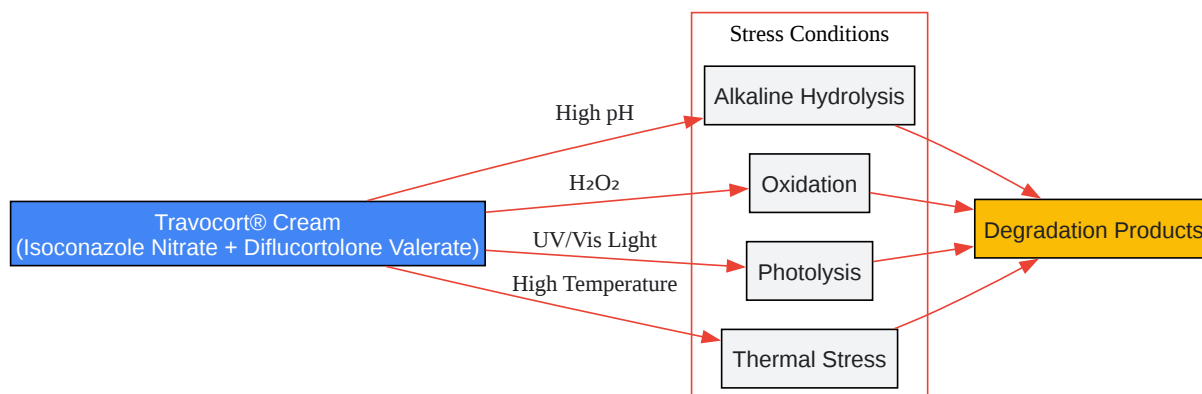
- Objective: To investigate the degradation behavior of **Travocort®** cream under various stress conditions.
- Procedure:
 - Acid Hydrolysis: Store the cream mixed with 0.1 M HCl at 60°C for a specified period.
 - Alkaline Hydrolysis: Store the cream mixed with 0.1 M NaOH at 60°C for a specified period.[\[1\]](#)
 - Oxidative Degradation: Store the cream mixed with 3% H₂O₂ at room temperature.[\[1\]](#)
 - Thermal Degradation: Store the cream at a high temperature (e.g., 60-80°C).
 - Photostability: Expose the cream to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample should be protected from light.
- Analysis: Analyze the stressed samples at appropriate time points using the validated stability-indicating HPLC method to determine the extent of degradation and the profile of degradation products.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the stability testing of **Travocort®** cream.



[Click to download full resolution via product page](#)

Caption: Logical relationship of stress conditions leading to the degradation of **Travocort®** cream.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pharmadigests.com [pharmadigests.com]
- 4. mims.com [mims.com]
- 5. pi-pil-repository.sahpra.org.za [pi-pil-repository.sahpra.org.za]
- To cite this document: BenchChem. [Technical Support Center: Enhancing the Stability of Travocort® Cream]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1211496/docs#technical-support-center-enhancing-the-stability-of-travocort-cream\]](https://www.benchchem.com/product/b1211496/docs#technical-support-center-enhancing-the-stability-of-travocort-cream)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)